Crystalline Structure of Stearyl Erucamide: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Stearyl erucamide*
CAS No.:	*10094-45-8*
Cat. No.:	*B168054*

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Abstract

Stearyl erucamide (C40H79NO), a long-chain fatty amide, is a waxy solid utilized across various industries, including pharmaceuticals and polymers, primarily as a lubricant and slip agent.[1] Its efficacy in these roles is intrinsically linked to its solid-state properties, particularly its crystalline structure and polymorphic behavior. Understanding the crystallographic and thermal characteristics of **stearyl erucamide** is therefore crucial for formulation development, quality control, and ensuring consistent material performance. This technical guide provides a comprehensive overview of the crystalline nature of **stearyl erucamide**, detailing experimental protocols for its characterization using X-ray diffraction (XRD), differential scanning calorimetry (DSC), and Fourier-transform infrared (FTIR) spectroscopy. While specific single-crystal crystallographic data for **stearyl erucamide** is not publicly available, this guide presents illustrative data based on analogous long-chain amides to provide a practical framework for researchers.

Crystalline Structure and Polymorphism

The physical properties of **stearyl erucamide**, such as its melting point, solubility, and mechanical characteristics, are dictated by the arrangement of its molecules in the solid state. Like many long-chain organic molecules, **stearyl erucamide** is expected to exhibit polymorphism, the ability to exist in multiple crystalline forms. These different polymorphs can arise from variations in processing conditions, such as cooling rates and solvent environments.[2][3] Each polymorphic form possesses a unique crystal lattice and, consequently, distinct physical properties. The identification and control of polymorphism are critical in the pharmaceutical industry to ensure batch-to-batch consistency and predictable performance.

Illustrative Crystallographic Data

In the absence of published single-crystal X-ray diffraction data for **stearyl erucamide**, the following table presents a hypothetical but representative set of crystallographic parameters based on known structures of similar long-chain n-alkyl amides. This data serves as a practical example for researchers working on the crystallographic characterization of such materials.

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Parameter	Illustrative Value	Description
Crystal System	Monoclinic	A common crystal system for long-chain organic molecules.
Space Group	$P2_1/c$	A frequently observed space group for centrosymmetric molecules.
Unit Cell Dimensions		
a	5.5 Å	Unit cell length along the a-axis.
b	7.5 Å	Unit cell length along the b-axis.
c	80.0 Å	The long c-axis accommodates the extended molecular length.
α	90°	Angle between b and c axes.
β	95°	Angle between a and c axes.
γ	90°	Angle between a and b axes.
Molecules per Unit Cell (Z)	4	The number of molecules contained within a single unit cell.

Experimental Characterization Protocols

A multi-technique approach is essential for the comprehensive characterization of the crystalline structure and polymorphism of **stearyl erucamide**. The following sections detail the experimental protocols for X-ray diffraction, differential scanning calorimetry, and Fourier-transform infrared spectroscopy.

Powder X-ray Diffraction (PXRD)

PXRD is a fundamental technique for identifying crystalline phases and determining lattice parameters.

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Objective: To identify the crystalline form(s) of **stearyl erucamide** and determine unit cell parameters.

Instrumentation: A laboratory powder X-ray diffractometer equipped with a copper X-ray source (Cu Kα radiation, λ = 1.5418 Å) and a high-sensitivity detector.[4]

Sample Preparation:

- Gently grind approximately 100-200 mg of the **stearyl erucamide** sample to a fine powder using an agate mortar and pestle to ensure random orientation of the crystallites.
- Carefully pack the powder into a low-background sample holder, ensuring a flat and smooth surface.[5]

Data Collection Parameters:

- 2θ Scan Range: 2° to 40°
- Step Size: 0.02°
- Scan Speed/Dwell Time: 1°/minute
- X-ray Tube Voltage and Current: 40 kV and 40 mA

Data Analysis:

- The resulting diffraction pattern should be analyzed to identify the angular positions (2θ) and intensities of the diffraction peaks.
- The d-spacings can be calculated using Bragg's Law: $n\lambda = 2d \sin(\theta)$.[4]
- The diffraction pattern can be compared to reference patterns in crystallographic databases to identify the polymorphic form.
- Indexing the diffraction pattern allows for the determination of the unit cell parameters.

Differential Scanning Calorimetry (DSC)

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DSC is a powerful thermal analysis technique for studying melting, crystallization, and solid-solid phase transitions, providing information on the polymorphic behavior of materials.

Objective: To determine the melting point, enthalpy of fusion, and to investigate polymorphic transitions of **stearyl erucamide**.

Instrumentation: A calibrated differential scanning calorimeter with a refrigerated cooling system.

Sample Preparation:

- Accurately weigh 5-10 mg of the **stearyl erucamide** sample into a standard aluminum DSC pan.
- Hermetically seal the pan to prevent any mass loss during heating.
- Prepare an empty, hermetically sealed aluminum pan to serve as a reference.

Thermal Program:

- First Heating Scan: Equilibrate the sample at 25°C. Heat the sample to 100°C at a controlled rate of 10°C/min. This scan provides information on the thermal history of the as-received sample.[6]
- Cooling Scan: Cool the sample from 100°C to 25°C at a controlled rate of 10°C/min. This step allows for the observation of crystallization behavior.[3]
- Second Heating Scan: Reheat the sample from 25°C to 100°C at 10°C/min. This scan reveals the thermal behavior of the recrystallized sample and can highlight any polymorphic transformations that occurred during the cooling and subsequent heating cycle.

Data Analysis:

- Analyze the thermogram to determine the onset and peak temperatures of melting and crystallization events.
- Calculate the enthalpy of fusion (ΔHfus) from the area under the melting peak.

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- The presence of multiple melting peaks or exothermic crystallization events followed by endothermic melting can indicate polymorphic transitions.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a valuable tool for identifying functional groups and probing the intermolecular interactions within the crystal lattice.

Objective: To confirm the presence of the amide functional group and to investigate hydrogen bonding, which can differ between polymorphs.

Instrumentation: A Fourier-transform infrared spectrometer.

Sample Preparation (KBr Pellet Method):

- Thoroughly dry spectroscopic grade potassium bromide (KBr) to remove any residual moisture.
- Mix approximately 1-2 mg of the **stearyl erucamide** sample with 100-200 mg of the dry KBr powder in an agate mortar and pestle.[7]
- Grind the mixture to a very fine, homogeneous powder.
- Transfer the powder to a pellet press and apply pressure to form a thin, transparent pellet.

Data Collection Parameters:

- Spectral Range: 4000 - 400 cm^{-1}
- Resolution: 4 cm^{-1}
- Number of Scans: 32

Data Analysis:

- Identify the characteristic absorption bands for the amide group:
  - Amide A (N-H stretch): ~3300 cm^{-1}

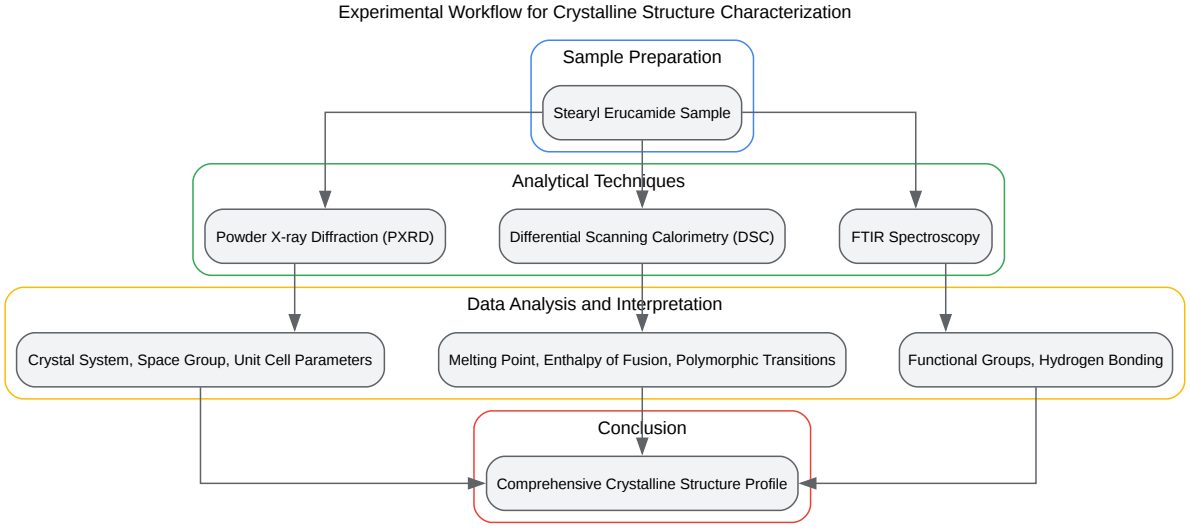
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  - Amide I (C=O stretch): ~1640 cm^{-1}
  - Amide II (N-H bend and C-N stretch): ~1550 cm^{-1}
- Shifts in the positions and changes in the shapes of the Amide I and Amide II bands can provide insights into the hydrogen bonding network within the crystal structure, which may vary between different polymorphs.

Visualized Workflows

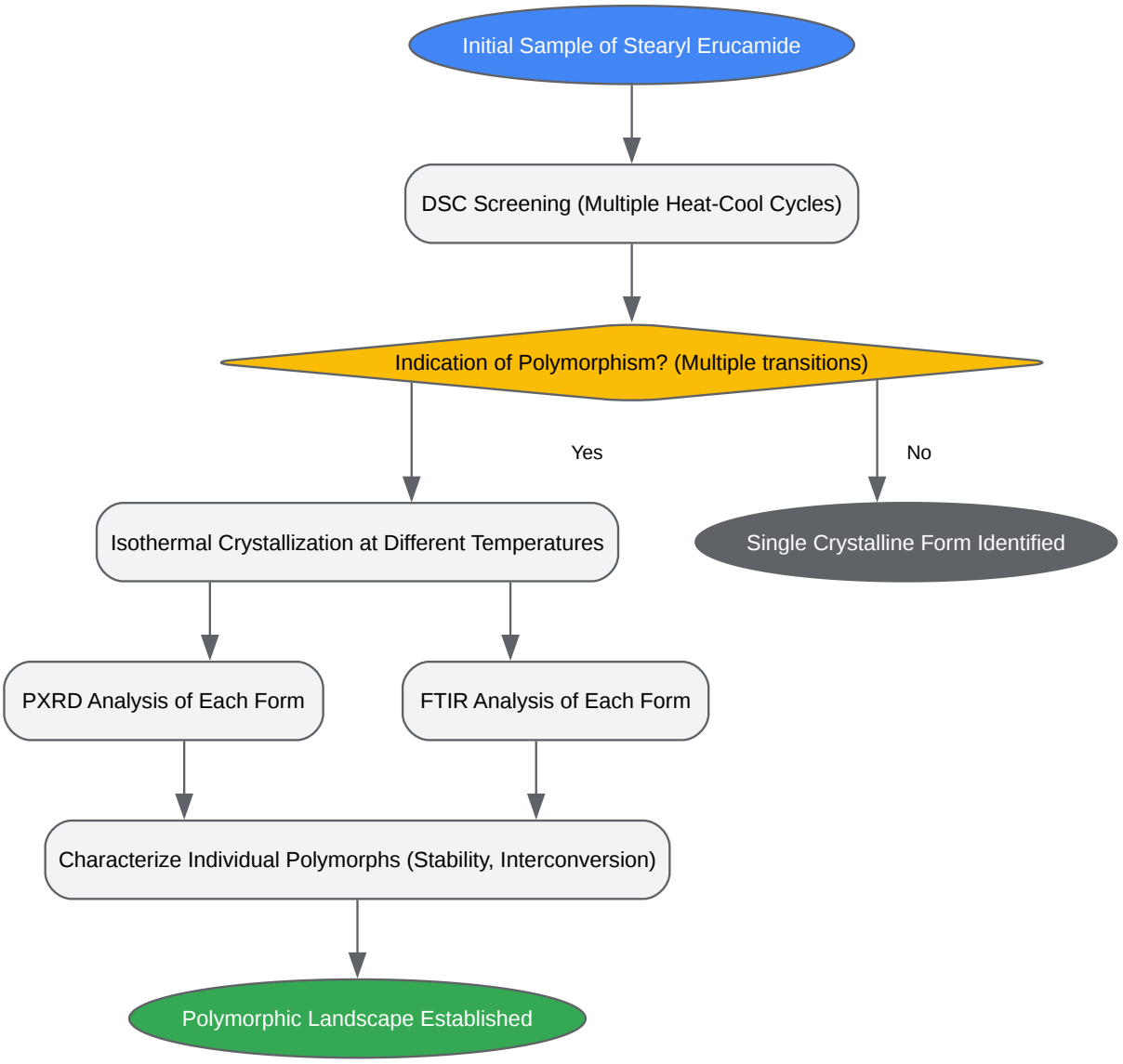
The following diagrams, created using the DOT language, illustrate the logical workflows for the characterization of the crystalline structure of **stearyl erucamide**.

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Logical Workflow for Polymorphism Investigation



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